

Technical Monograph: Compound PS3 (Sirt1/2-IN-4)

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Compound of Interest

Compound Name: Sirt1/2-IN-4

Cat. No.: B12394494

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A Next-Generation Pan-Sirtuin Inhibitor for p53 Restoration

Executive Summary

Compound PS3, formally designated as **Sirt1/2-IN-4**, represents a significant advancement in the pharmacological inhibition of the Sirtuin (SIRT) family of NAD⁺-dependent deacetylases. Unlike first-generation inhibitors (e.g., EX-527) which often lack broad potency, PS3 functions as a triple inhibitor, targeting SIRT1, SIRT2, and SIRT3 with graded selectivity.

Its primary mechanism of action is the blockade of p53 deacetylation. By preventing Sirtuins from removing acetyl groups from p53 (specifically at Lysine 382), PS3 stabilizes the tumor suppressor protein, restoring its transcriptional activity and forcing apoptotic entry in chemo-resistant cancer lines, particularly Acute Myeloid Leukemia (AML).

Chemical & Physical Specifications

Property	Specification
Common Name	Sirt1/2-IN-4 (Compound PS3)
CAS Number	2999646-13-6
Molecular Formula	C ₂₁ H ₂₀ N ₄ O ₃ S ₂
Molecular Weight	440.54 g/mol
Solubility	DMSO (≥ 50 mg/mL); Ethanol (< 1 mg/mL)
Storage	Powder: -20°C (3 years); In DMSO: -80°C (6 months)
Appearance	White to off-white solid

Structural Insight: The compound features a sulfonamide core linked to a thiodiazole-containing heterocyclic system. This scaffold allows it to occupy the NAD⁺-binding pocket of the Sirtuin catalytic core, acting as a competitive inhibitor against the cofactor.

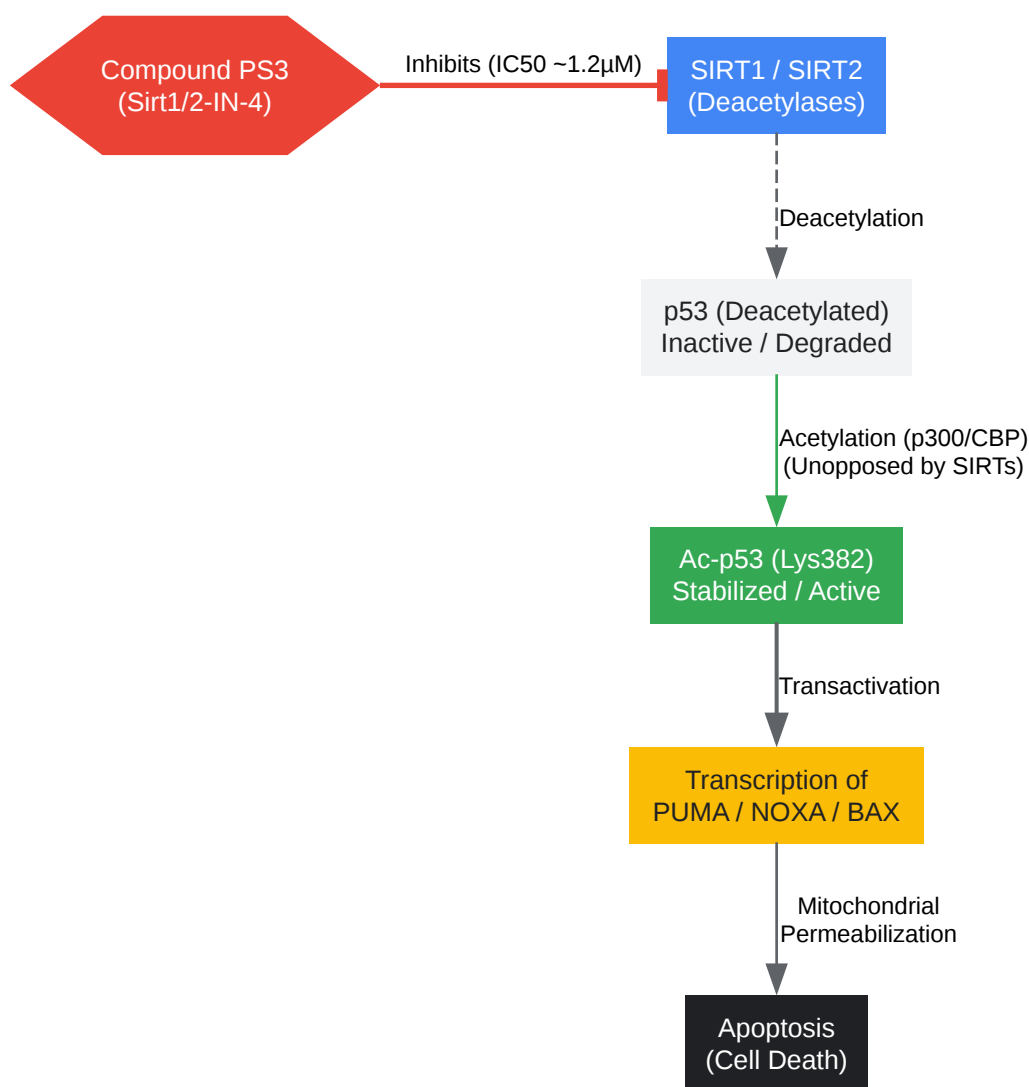
Mechanistic Profiling & Signaling Pathway[1]

Selectivity Profile: PS3 exhibits a distinct rank-order potency, favoring the nuclear isoforms (SIRT1/2) over the mitochondrial isoform (SIRT3), though it retains relevant activity against all three.

- SIRT1: IC₅₀ = 1.2 μM (Primary Target)[1]
- SIRT2: IC₅₀ = 1.9 μM[1]
- SIRT3: IC₅₀ = 18.6 μM

Mechanism of Action (MOA): In wild-type p53 tumors, Sirtuins (specifically SIRT1 and SIRT2) are often upregulated to suppress p53 activity via deacetylation. This prevents p53 from transactivating pro-apoptotic genes. PS3 breaks this "brake," leading to hyperacetylation of p53.

Figure 1: PS3-Mediated p53 Activation Pathway



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Caption: Figure 1. Mechanism of Action. PS3 inhibits SIRT1/2, preventing p53 deacetylation.[2]
[3][4] Accumulated Ac-p53 drives apoptotic gene expression.

Experimental Protocols

As a Senior Application Scientist, I recommend the following validated workflows. These protocols are designed to ensure reproducibility and minimize DMSO-induced artifacts.

Protocol A: Reconstitution & Storage

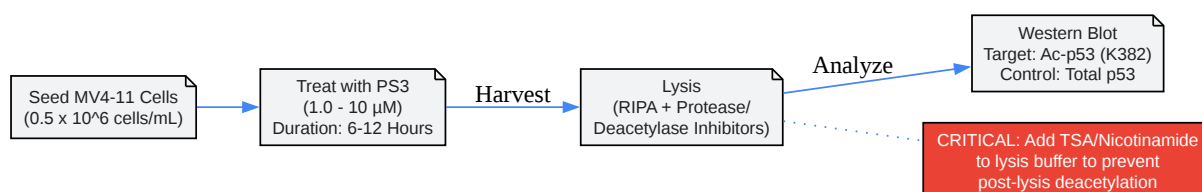
- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide) is mandatory. Avoid water-containing solvents as sulfonamides can degrade over time in aqueous solution.

- Stock Preparation: Prepare a 10 mM stock solution.
 - Calculation: Dissolve 4.40 mg of PS3 in 1.0 mL of DMSO.
- Aliquoting: Do not freeze-thaw the master stock. Aliquot into 20 μ L single-use vials and store at -80°C .

Protocol B: Cellular Acetylation Assay (Western Blot)

Objective: Validate target engagement by measuring p53 acetylation levels (Lys382) in MV4-11 (AML) cells.

Workflow Diagram:



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Caption: Figure 2. Target Engagement Workflow. Note the critical addition of deacetylase inhibitors during lysis to preserve the signal.

Step-by-Step Methodology:

- Seeding: Seed MV4-11 cells at a density of cells/mL in RPMI-1640 media supplemented with 10% FBS.
- Treatment: Treat cells with PS3 at graded concentrations (e.g., 0, 1.25, 2.5, 5.0, 10.0 μM).
 - Control: Vehicle control (DMSO) must be

- Incubation: Incubate for 6 to 12 hours. (Note: p53 acetylation is a rapid event; prolonged incubation >24h may lead to secondary apoptotic degradation of proteins).
- Lysis (Critical Step): Harvest cells by centrifugation. Wash with cold PBS. Lyse in RIPA buffer supplemented with:
 - Protease Inhibitor Cocktail.
 - Trichostatin A (TSA) (1 μ M) and Nicotinamide (10 mM). Scientific Rationale: You must inhibit endogenous Sirtuins and HDACs during lysis to prevent them from stripping the acetyl groups off p53 in the tube.
- Detection: Perform SDS-PAGE and immunoblot using anti-Acetyl-p53 (Lys382) and anti-Total p53 antibodies.

Data Summary & Biological Activity[2][3][5][6][7][8]

The following table summarizes the inhibitory potency of PS3 across recombinant enzyme assays and cellular viability models.

Target / Cell Line	Assay Type	IC ₅₀ (μ M)	Reference
SIRT1	Recombinant Enzyme	1.2	[1, 2]
SIRT2	Recombinant Enzyme	1.9	[1, 2]
SIRT3	Recombinant Enzyme	18.6	[1]
MV4-11 (AML)	Cell Viability (48h)	6.5	[1]
MOLM-13 (AML)	Cell Viability (48h)	9.2	[1]
Jurkat (T-ALL)	Cell Viability (48h)	17.4	[1]
THP-1 (AML)	Cell Viability (48h)	27.2	[1]

Interpretation: PS3 shows preferential efficacy in p53-wild-type AML cell lines (MV4-11, MOLM-13). The higher IC₅₀ in THP-1 (p53-null/mutant) confirms that the cytotoxicity is largely driven by the p53 restoration mechanism, validating the compound's specificity.

References

- Strzałka, P., et al. (2025).^{[5][6][7][8]} "The Role of the Sirtuin Family Histone Deacetylases in Acute Myeloid Leukemia—A Promising Road Ahead." *Cancers*, 17(6), 1009.^[6] (Citing original characterization of Compound PS3/**Sirt1/2-IN-4**). ^{[Link][2][9]}

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